

An In-depth Technical Guide to 6-Bromo-2,8-dimethylquinoline

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Compound of Interest

Compound Name: **6-Bromo-2,8-dimethylquinoline**

Cat. No.: **B1371724**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Bromo-2,8-dimethylquinoline, identified by the CAS number 1189106-78-2, is a halogenated heterocyclic compound belonging to the quinoline family.^[1] The quinoline scaffold is a well-established "privileged structure" in medicinal chemistry, forming the core of numerous approved therapeutic agents with a wide spectrum of biological activities, including anticancer, antimalarial, and anti-inflammatory properties.^{[2][3][4]} The strategic placement of a bromine atom at the 6-position, along with methyl groups at the 2- and 8-positions, renders **6-Bromo-2,8-dimethylquinoline** a versatile synthetic intermediate for the development of novel drug candidates. The bromine atom provides a reactive handle for further molecular elaboration through various cross-coupling reactions, enabling the systematic exploration of structure-activity relationships (SAR).^[2] This guide provides a comprehensive overview of its synthesis, physicochemical properties, spectroscopic characterization, potential applications in drug discovery, and essential safety protocols.

Physicochemical Properties

A summary of the key physicochemical properties of **6-Bromo-2,8-dimethylquinoline** is presented in the table below. These properties are crucial for understanding its behavior in various experimental settings, from reaction conditions to biological assays.

Property	Value	Source
CAS Number	1189106-78-2	[1]
Molecular Formula	C ₁₁ H ₁₀ BrN	[1]
Molecular Weight	236.11 g/mol	[1]
IUPAC Name	6-bromo-2,8-dimethylquinoline	[1]
Canonical SMILES	CC1=CC=C2C(=C1)C(Br)=CC=C2N=C1C	[1]
InChIKey	RZJSSQBKYWNNAW-UHFFFAOYSA-N	[1]
Predicted XLogP3	3.6	[1]

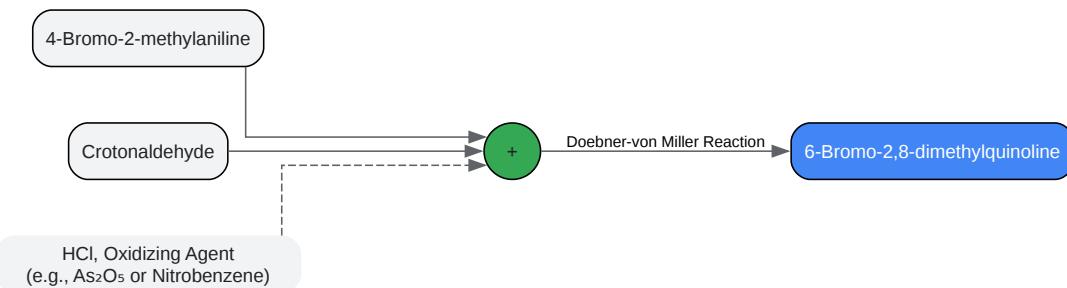
Synthesis of 6-Bromo-2,8-dimethylquinoline

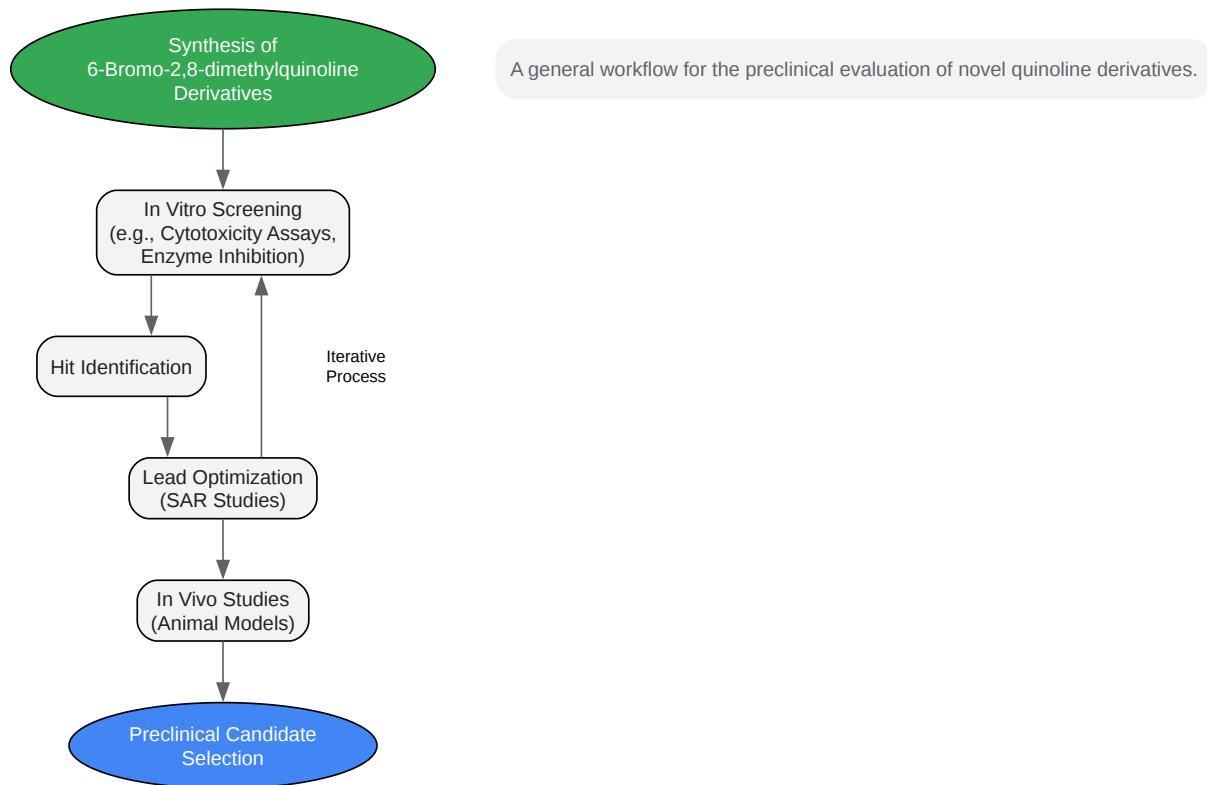
The synthesis of **6-Bromo-2,8-dimethylquinoline** can be effectively achieved through a modification of the classic Doeblner-von Miller reaction.[\[5\]](#)[\[6\]](#)[\[7\]](#) This acid-catalyzed cyclization reaction involves the condensation of an aniline with an α,β -unsaturated carbonyl compound. For the synthesis of the target molecule, 4-bromo-2-methylaniline serves as the aniline component, and crotonaldehyde acts as the α,β -unsaturated aldehyde.

Proposed Synthetic Pathway: Doeblner-von Miller Reaction

The following diagram illustrates the proposed synthetic workflow for **6-Bromo-2,8-dimethylquinoline**.

Doebner-von Miller synthesis of 6-Bromo-2,8-dimethylquinoline.



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